

# 5-Amino-2-methoxybenzenesulfonic acid

## physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 5-Amino-2-methoxybenzenesulfonic acid

Cat. No.: B1585598

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of **5-Amino-2-methoxybenzenesulfonic Acid**

## Authored by: Gemini, Senior Application Scientist

### Abstract

This technical guide provides a comprehensive examination of the core physical and chemical properties of **5-Amino-2-methoxybenzenesulfonic acid** (CAS No. 6470-17-3). Intended for researchers, chemists, and professionals in drug development and materials science, this document synthesizes critical data from authoritative sources. It details the compound's structural and physicochemical characteristics, presents its spectroscopic profile, and outlines robust experimental protocols for property verification. Furthermore, it includes essential safety, handling, and storage information to ensure proper laboratory practice. The guide is structured to deliver not just data, but also the underlying scientific rationale for its determination and application.

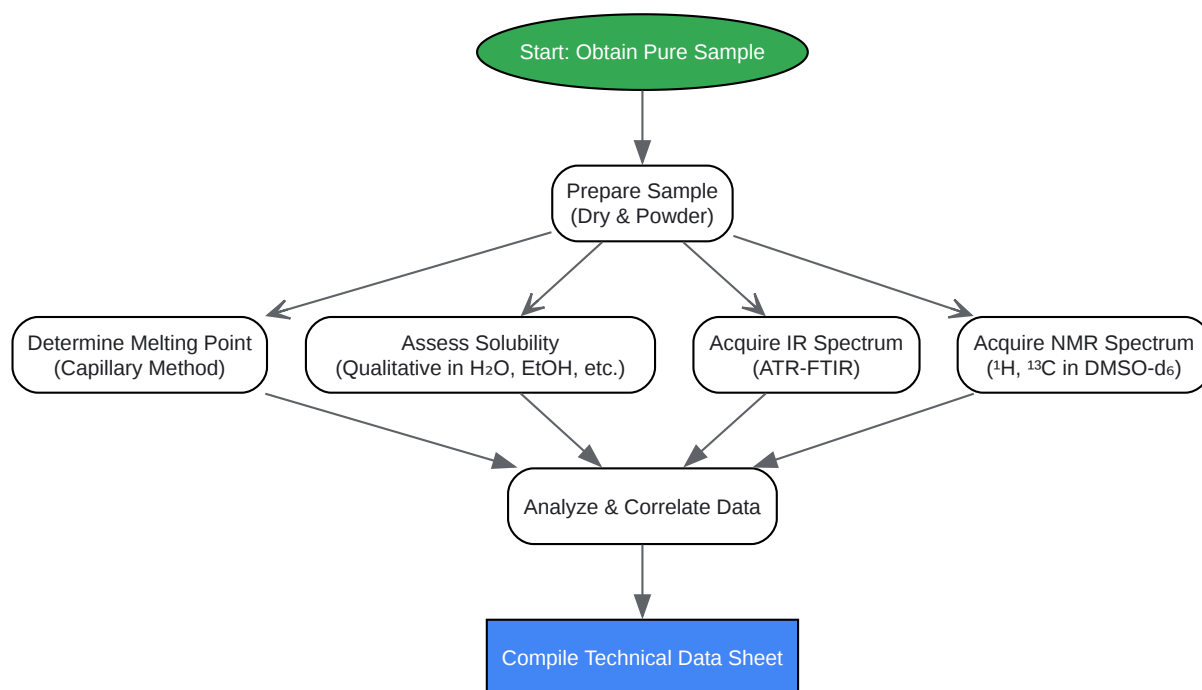
## Compound Identification and Overview

**5-Amino-2-methoxybenzenesulfonic acid** is an organic compound that serves as a vital intermediate in the synthesis of various dyes, including acid, reactive, and direct dyes.<sup>[1][2]</sup> Its molecular structure incorporates three key functional groups—an amino group, a methoxy

group, and a sulfonic acid group—attached to a benzene ring, which dictates its chemical reactivity and physical properties.

Key Identifiers:

- IUPAC Name: **5-amino-2-methoxybenzenesulfonic acid**[\[3\]](#)
- CAS Number: 6470-17-3[\[3\]](#)[\[4\]](#)[\[5\]](#)
- EC Number: 229-291-4[\[3\]](#)
- Synonyms: p-Anisidine-3-sulfonic acid, 6-Methoxymetanilic acid, 4-Aminoanisole-2-sulfonic Acid[\[3\]](#)[\[4\]](#)



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. 2 Amino 5 Methoxy Benzene Sulfonic Acid Exporter, Supplier from Ahmedabad [worldensure.in]
- 3. Benzenesulfonic acid, 5-amino-2-methoxy- | C7H9NO4S | CID 80945 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. 5-amino-2-methoxybenzenesulfonic acid [stenutz.eu]
- To cite this document: BenchChem. [5-Amino-2-methoxybenzenesulfonic acid physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585598#5-amino-2-methoxybenzenesulfonic-acid-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)